

Physical and chemical properties of Polawax GP 200

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Compound of Interest

Compound Name: Polawax GP 200

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Polawax GP 200: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Polawax GP 200 is a widely utilized non-ionic self-emulsifying wax renowned for its efficacy in creating stable oil-in-water emulsions.^{[1][2][3][4][5]} Its robust performance and versatility make it a staple ingredient in the pharmaceutical and cosmetic industries. This technical guide provides an in-depth analysis of the physical and chemical properties of **Polawax GP 200**, alongside relevant experimental methodologies, to support its application in research, development, and formulation.

Chemical Composition and Identification

Polawax GP 200 is a proprietary blend of vegetable-derived emulsifiers and stabilizers.^[1]

- INCI Name: Cetearyl Alcohol and PEG-20 Stearate
- Chemical Nature: A blend of fatty alcohols (Cetearyl Alcohol) and a polyethylene glycol derivative of stearic acid (PEG-20 Stearate).^[6]
- Ionic Character: Non-ionic

Physical Properties

Polawax GP 200 presents as a waxy solid at ambient temperatures, designed for ease of use in heated emulsion processes. Key physical characteristics are summarized in the table below.

Property	Value
Appearance	Off-white to pale yellow waxy solid or pastilles
Odor	Faint, characteristic
Melting Range	50 - 54 °C
Solubility	Practically insoluble in water, forming an emulsion. Soluble in oil and ethanol when heated.

Chemical Properties

The chemical properties of an emulsifying wax are critical to its function and stability in a formulation. While a specific technical data sheet with all chemical properties for **Polawax GP 200** is not publicly available, the specifications for "Emulsifying Wax NF" as per the United States Pharmacopeia-National Formulary (USP-NF) provide a close and relevant benchmark. It is important to note that the INCI for Emulsifying Wax NF is Cetearyl Alcohol and Polysorbate 60, which differs slightly from **Polawax GP 200**.

Property	Specification (as per Emulsifying Wax NF Monograph)
Acid Value	Not more than 0.5 mg KOH/g
Hydroxyl Value	178 - 192 mg KOH/g
Iodine Value	Not more than 3.5 g I ₂ /100g
Saponification Value	Not more than 14 mg KOH/g
pH (3% dispersion)	5.5 - 7.0

Methodologies for Property Determination

The following are generalized experimental protocols for determining the key chemical properties of emulsifying waxes, based on standard pharmacopeial and industry methods.

Determination of Acid Value

The acid value is the mass of potassium hydroxide (KOH) in milligrams that is required to neutralize the free acids in one gram of a chemical substance.

Protocol:

- Accurately weigh approximately 5 g of the **Polawax GP 200** sample into a 250 mL flask.
- Add 50 mL of a neutralized alcohol solution (e.g., ethanol or a mixture of ethanol and diethyl ether, previously neutralized to a phenolphthalein endpoint).
- Gently heat the mixture to dissolve the sample.
- Add a few drops of phenolphthalein indicator.
- Titrate the hot solution with standardized 0.1 M potassium hydroxide solution until a persistent faint pink color is observed.
- The acid value is calculated using the formula: $\text{Acid Value} = (5.61 \times V \times c) / W$ Where:
 - V = volume of KOH solution used (mL)
 - c = concentration of the KOH solution (mol/L)
 - W = weight of the sample (g)

Determination of Hydroxyl Value

The hydroxyl value is a measure of the content of free hydroxyl groups in a substance, expressed as milligrams of potassium hydroxide equivalent to the hydroxyl content of one gram of the substance.

Protocol (Acetylation Method):

- Accurately weigh a specified amount of the sample into a flask with a reflux condenser.
- Add a precise volume of an acetylating reagent (e.g., a solution of acetic anhydride in pyridine).
- Heat the flask in a water bath for a specified time to allow for the acetylation of the hydroxyl groups.
- Cool the flask and add a defined amount of water to hydrolyze the excess acetic anhydride.
- Titrate the resulting acetic acid with a standardized solution of potassium hydroxide, using a suitable indicator (e.g., phenolphthalein).
- Perform a blank determination under the same conditions without the sample.
- The hydroxyl value is calculated based on the difference in the titration volumes between the blank and the sample.

Determination of Iodine Value

The iodine value is a measure of the degree of unsaturation of a fat or oil and is expressed as the number of grams of iodine absorbed by 100 grams of the sample.

Protocol (Wijs Method):

- Accurately weigh a quantity of the sample into a dry iodine flask.
- Dissolve the sample in a suitable solvent (e.g., carbon tetrachloride or chloroform).
- Add a precise volume of Wijs solution (iodine monochloride in glacial acetic acid).
- Stopper the flask and allow it to stand in the dark for a specified time (e.g., 30 minutes).
- Add a solution of potassium iodide and water.
- Titrate the liberated iodine with a standardized solution of sodium thiosulfate, using starch solution as an indicator towards the end of the titration.
- Perform a blank determination simultaneously.

- The iodine value is calculated from the difference in titration volumes between the blank and the sample.

Determination of Saponification Value

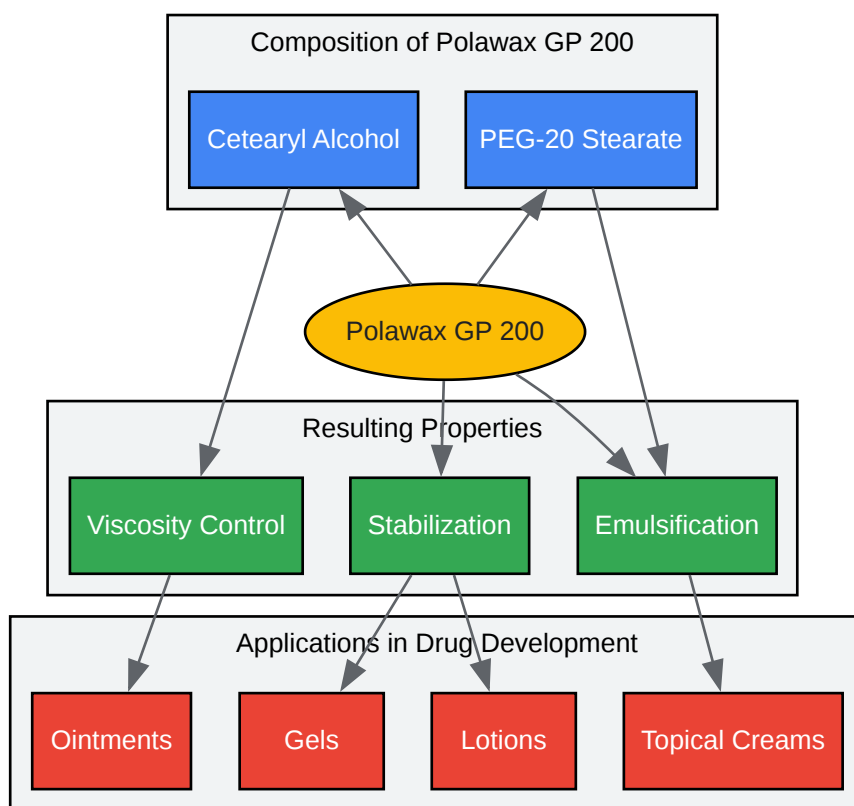
The saponification value is the number of milligrams of potassium hydroxide required to saponify one gram of a fat or oil.

Protocol:

- Accurately weigh a sample of **Polawax GP 200** into a flask suitable for refluxing.
- Add a precise volume of a standardized alcoholic potassium hydroxide solution.
- Attach a reflux condenser and heat the mixture in a boiling water bath for a specified period to ensure complete saponification.
- Cool the solution and titrate the excess potassium hydroxide with a standardized solution of hydrochloric acid, using phenolphthalein as an indicator.
- A blank determination is performed concurrently.
- The saponification value is calculated from the difference in the titration volumes of the blank and the sample.

Functional Properties and Applications

Polawax GP 200 functions as a primary emulsifier and stabilizer in oil-in-water systems. Its non-ionic nature provides broad compatibility with a wide range of active pharmaceutical ingredients (APIs) and excipients.



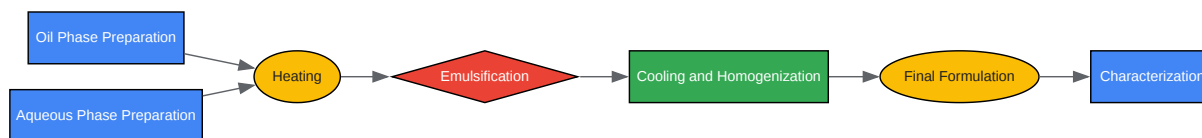
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Caption: Composition and Functional Applications of **Polawax GP 200**.

The formation of liquid crystals within the emulsion matrix when using **Polawax GP 200** is believed to contribute to long-term stability and can provide a "time-release" mechanism for the delivery of active ingredients.

Experimental Workflow for Emulsion Preparation and Characterization

A typical workflow for utilizing **Polawax GP 200** in a laboratory setting for the development of a topical formulation is outlined below.



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Caption: Experimental Workflow for Emulsion Formulation.

This workflow is a foundational guide and may require optimization based on the specific active ingredients and desired final product characteristics. Characterization would typically involve stability testing (e.g., freeze-thaw cycles, accelerated stability at elevated temperatures), particle size analysis, rheological measurements, and in vitro drug release studies.

Conclusion

Polawax GP 200 is a robust and reliable non-ionic emulsifying wax that offers excellent performance in the formulation of oil-in-water emulsions. Its well-defined physical properties and consistent chemical characteristics, which align closely with established pharmacopeial standards for similar materials, make it a suitable excipient for a wide range of pharmaceutical and drug development applications. The methodologies outlined in this guide provide a framework for the quality control and application of **Polawax GP 200** in a scientific setting.

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